

N-Boc-2,6-difluoroaniline safety data sheet (SDS) and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Boc-2,6-difluoroaniline

Cat. No.: B112970

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N-Boc-2,6-Difluoroaniline: A Technical Safety and Handling Guide

This guide provides a detailed overview of the safety data and handling precautions for **N-Boc-2,6-difluoroaniline** (tert-butyl (2,6-difluorophenyl)carbamate). The information presented is compiled from safety data sheets of structurally related compounds, primarily 2,6-difluoroaniline, to provide a comprehensive understanding of the potential hazards and safe handling procedures for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

N-Boc-2,6-difluoroaniline is a derivative of 2,6-difluoroaniline, where the amine functional group is protected by a tert-butyloxycarbonyl (Boc) group. This modification can alter the chemical reactivity and physical properties. While a specific Safety Data Sheet (SDS) for **N-Boc-2,6-difluoroaniline** is not readily available, the properties of the parent compound, 2,6-difluoroaniline, serve as a critical reference point.

Table 1: Physical and Chemical Properties of 2,6-Difluoroaniline

Property	Value
Molecular Formula	C6H5F2N[1][2]
Molecular Weight	129.11 g/mol [1]
Appearance	Clear slightly yellow liquid[1]
Odor	Aniline-like[1]
Boiling Point	51 - 52 °C @ 15 mmHg[1]
Density	1.199 g/cm3 [1]
Flash Point	43 °C (109.4 °F)[1]
Refractive Index	n20/D 1.508 (lit.)

Hazard Identification and Classification

Based on the GHS classifications of 2,6-difluoroaniline, **N-Boc-2,6-difluoroaniline** should be handled as a hazardous substance. The primary hazards are associated with flammability, toxicity, and skin/eye irritation.

Table 2: GHS Hazard Statements for 2,6-Difluoroaniline

Hazard Class	Hazard Statement
Flammable liquids	H226: Flammable liquid and vapor[2]
Acute toxicity, oral	H302: Harmful if swallowed[2]
Acute toxicity, dermal	H311: Toxic in contact with skin[2]
Acute toxicity, inhalation	H331: Toxic if inhaled[2]
Skin sensitization	H317: May cause an allergic skin reaction[2]
Serious eye damage/eye irritation	H318: Causes serious eye damage[2]

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is necessary before handling **N-Boc-2,6-difluoroaniline**.

Caption: Personal Protective Equipment (PPE) workflow for handling **N-Boc-2,6-difluoroaniline**.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[3\]](#)
- Ground and bond containers when transferring material.[\[3\]](#)

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Keep refrigerated.[\[3\]](#)
- Store in a flammables area.[\[1\]](#)[\[3\]](#)
- Store locked up.[\[3\]](#)
- Incompatible materials to avoid include acids, strong bases, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[\[1\]](#)[\[3\]](#)

Emergency Procedures

Prompt and appropriate action is essential in the event of an emergency.

First-Aid Measures

Table 3: First-Aid Procedures

Exposure Route	First-Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a comfortable position for breathing. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[1][3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Get medical aid. Wash contaminated clothing before reuse.[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[1][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical aid.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[1]
- Specific Hazards: Flammable liquid. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3] Containers may explode when heated.
- Hazardous Combustion Products: May produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF).[1][3]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.^[3]

Experimental Protocol: Safe Handling and Use in a Laboratory Setting

This protocol outlines the general steps for safely handling **N-Boc-2,6-difluoroaniline** in a typical laboratory experiment.

Caption: A generalized experimental workflow for the safe handling of **N-Boc-2,6-difluoroaniline**.

Methodology:

- Preparation and PPE:
 - Before starting any work, ensure that a chemical fume hood is certified and functioning correctly.
 - Confirm that a safety shower and eyewash station are readily accessible.^{[1][3]}
 - Don all required PPE as outlined in the PPE workflow diagram.
- Aliquoting and Reaction Setup:
 - Conduct all manipulations of **N-Boc-2,6-difluoroaniline** inside the chemical fume hood.
 - Use grounded and bonded equipment for transfers to prevent static discharge.^[3]
 - If the compound is a solid, use appropriate weighing techniques to avoid generating dust. If it is a liquid, use a calibrated syringe or pipette.
- Running the Reaction:
 - Set up the reaction apparatus securely within the fume hood.
 - Maintain a controlled temperature and atmosphere as required by the specific reaction protocol.

- Continuously monitor the reaction for any signs of exothermic events or pressure build-up.
- Quenching and Work-up:
 - Carefully quench the reaction mixture using appropriate reagents, being mindful of potential exotherms.
 - Perform all extractions and washes within the fume hood.
- Waste Disposal and Decontamination:
 - Dispose of all chemical waste, including contaminated consumables, in appropriately labeled hazardous waste containers.[3]
 - Decontaminate all glassware and equipment that came into contact with **N-Boc-2,6-difluoroaniline**.
 - Thoroughly clean the work area in the fume hood.
 - Remove and dispose of gloves properly, and wash hands thoroughly.

Toxicological Information

The toxicological properties of **N-Boc-2,6-difluoroaniline** have not been fully investigated. However, based on the parent compound, 2,6-difluoroaniline, the following effects may be anticipated:

- Harmful if swallowed, inhaled, or absorbed through the skin.[1]
- Causes eye and skin irritation.[1]
- May cause an allergic skin reaction.[2]
- Potential for methemoglobinemia.[1]
- May affect the central nervous system.[1]

Stability and Reactivity

- Chemical Stability: Assumed to be stable under recommended storage conditions.[1]
- Conditions to Avoid: Heat, flames, sparks, and other ignition sources.[1][3] Incompatible materials.
- Incompatible Materials: Strong oxidizing agents, acids, and bases.[1][3]
- Hazardous Decomposition Products: Under fire conditions, may produce nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen fluoride.[1][3]
- Hazardous Polymerization: Not reported to occur.[1]

This technical guide is intended to provide essential safety information for handling **N-Boc-2,6-difluoroaniline**. It is imperative that all users consult available safety data for structurally similar compounds and conduct a thorough risk assessment before commencing any experimental work. Always adhere to established laboratory safety protocols and institutional guidelines.

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- To cite this document: BenchChem. [N-Boc-2,6-difluoroaniline safety data sheet (SDS) and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112970#n-boc-2-6-difluoroaniline-safety-data-sheet-sds-and-handling-precautions]

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